

Essential Safety and Logistics for Handling 1,3-Propanediol-d6

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Compound of Interest

Compound Name: 1,3-Propanediol-d6

Cat. No.: B584380

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1,3-Propanediol-d6**. The following procedures detail personal protective equipment (PPE), operational plans for safe handling, and proper disposal methods to ensure laboratory safety and compliance.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended protective equipment for handling **1,3-Propanediol-d6**.

Protection Type	Recommended Equipment	Standard/Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US). [1] [2] [3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, >0.11 mm thickness). A chemical apron or other impervious clothing is also recommended to minimize skin contact.	Gloves must satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374. [1] [2] [4]
Respiratory Protection	Generally not required in a well-ventilated area. If ventilation is inadequate or if vapors/mists are generated, use a NIOSH-approved respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges. For sole protection, a full-face supplied air respirator is necessary.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. [1] [2] [3]

Operational Plan: Handling and Storage

Safe handling and storage are paramount to preventing accidents and ensuring the integrity of the chemical.

Handling:

- Always work in a well-ventilated area, such as a chemical fume hood, to control airborne levels.[\[3\]](#)
- Avoid direct contact with skin and eyes.[\[3\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[2\]](#)

- Keep the container tightly closed when not in use.[1][2]
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[3]
- Ground all equipment when handling the product to prevent static discharge.[5]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2][3]
- Keep the container tightly sealed to prevent moisture absorption (hygroscopic).[6]
- Store away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.[3][6]

Emergency Procedures: Spills and First Aid

Spill Response:

- Remove all sources of ignition.[3]
- Ensure adequate ventilation.[1][2]
- Wear appropriate personal protective equipment as outlined above.[1][2]
- Absorb the spill with an inert material such as sand, earth, or vermiculite.[1][2][3]
- Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[1][2]
- Do not allow the product to enter drains.[1][2]

First Aid:

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[3]
- After Skin Contact: Remove contaminated clothing. Wash the affected area with soap and plenty of water. If skin irritation occurs, consult a physician.[1][2]

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][2]

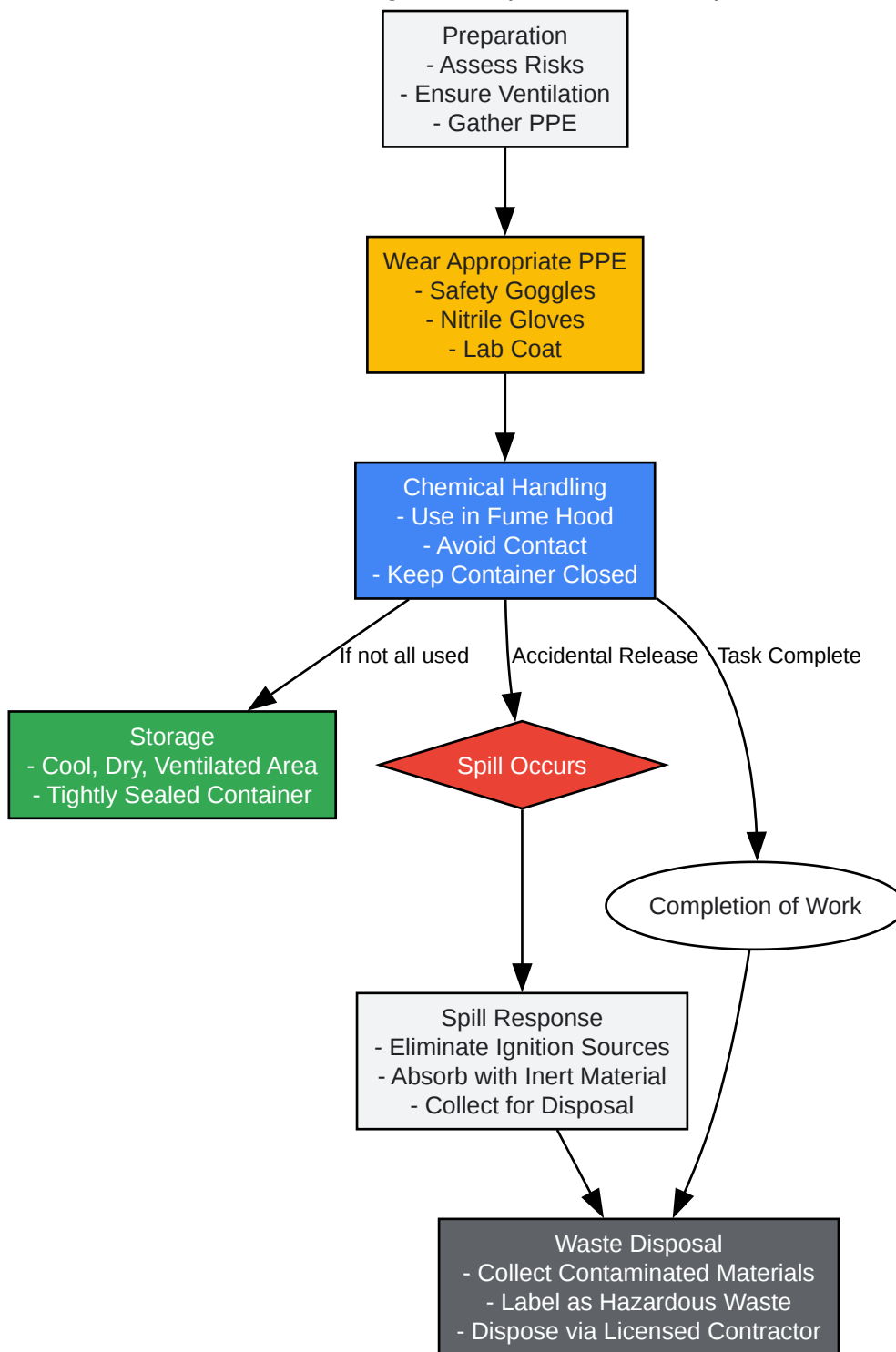
Disposal Plan

Contaminated materials and unused products must be treated as hazardous waste.

- Dispose of the waste in a licensed hazardous waste disposal facility.[7]
- Follow all federal, state, and local regulations for chemical waste disposal.[3][6]
- Contaminated packaging should be disposed of as unused product.[1]
- Contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices.[1][2]

Workflow for Handling 1,3-Propanediol-d6

Workflow for Safe Handling and Disposal of 1,3-Propanediol-d6

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Caption: A flowchart illustrating the key steps for the safe handling and disposal of **1,3-Propanediol-d6**.

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